

# Safeguarding Your Research: A Comprehensive Guide to Handling D-Erythritol 4-Phosphate

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## Compound of Interest

Compound Name: *D-erythritol 4-phosphate*

Cat. No.: *B1218938*

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides essential, immediate safety and logistical information for handling **D-erythritol 4-phosphate**, including detailed operational and disposal plans to foster a secure and efficient research environment.

**D-erythritol 4-phosphate** is a phosphorylated monosaccharide that serves as an intermediate in the non-mevalonate pathway of isoprenoid biosynthesis. While not classified as a hazardous substance, adherence to proper laboratory protocols is crucial to ensure personnel safety and maintain experimental integrity.

## Essential Safety and Handling

This section outlines the necessary personal protective equipment (PPE) and step-by-step procedures for the safe handling of **D-erythritol 4-phosphate** in a laboratory setting.

## Personal Protective Equipment (PPE)

The following personal protective equipment is recommended when handling **D-erythritol 4-phosphate** to minimize exposure and ensure safety.

PPE Category	Item	Specification
Eye Protection	Safety Goggles	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards. <a href="#">[1]</a>
Hand Protection	Gloves	Wear chemical-impermeable gloves. Gloves must be inspected prior to use. Wash and dry hands after handling. <a href="#">[1]</a>
Body Protection	Lab Coat	A standard laboratory coat should be worn to protect from spills.
Respiratory Protection	Respirator	If exposure limits are exceeded or irritation is experienced, use a full-face respirator. <a href="#">[1]</a>

## Operational Plan: Step-by-Step Handling Protocol

This protocol provides a detailed methodology for the safe handling and preparation of **D-erythritol 4-phosphate** solutions.

### 1. Preparation and Area Setup:

- Ensure a clean and organized workspace. Work should be performed in a well-ventilated area, such as a chemical fume hood, especially when handling the solid form to avoid dust formation.[\[1\]](#)
- Assemble all necessary equipment and reagents, including **D-erythritol 4-phosphate**, appropriate solvent (e.g., water), calibrated balance, weighing paper or boat, spatula, and appropriate glassware.

### 2. Weighing the Compound:

- Place a clean, dry weighing boat or a piece of creased weighing paper on the analytical balance and tare the balance.
- Using a clean spatula, carefully transfer the desired amount of solid **D-erythritol 4-phosphate** to the weighing boat.
- Record the exact weight of the compound.
- Avoid generating dust during transfer.<sup>[1]</sup>

### 3. Dissolving the Compound:

- Carefully transfer the weighed solid into a clean, appropriately sized beaker or flask. A powder funnel may be used for narrow-mouthed vessels.
- Add a portion of the desired solvent to the vessel.
- Gently swirl the container to dissolve the solid. If necessary, use a magnetic stirrer at a moderate speed to avoid splashing. **D-erythritol 4-phosphate** is soluble in water.
- Once the solid is fully dissolved, add the remaining solvent to reach the final desired concentration and volume.

### 4. Storage of Solutions:

- Store the prepared solution in a tightly sealed and clearly labeled container.
- For short-term storage, refrigeration at 2-8°C is recommended. For long-term storage, consult the product's specific storage guidelines, which may include freezing at -20°C or below.

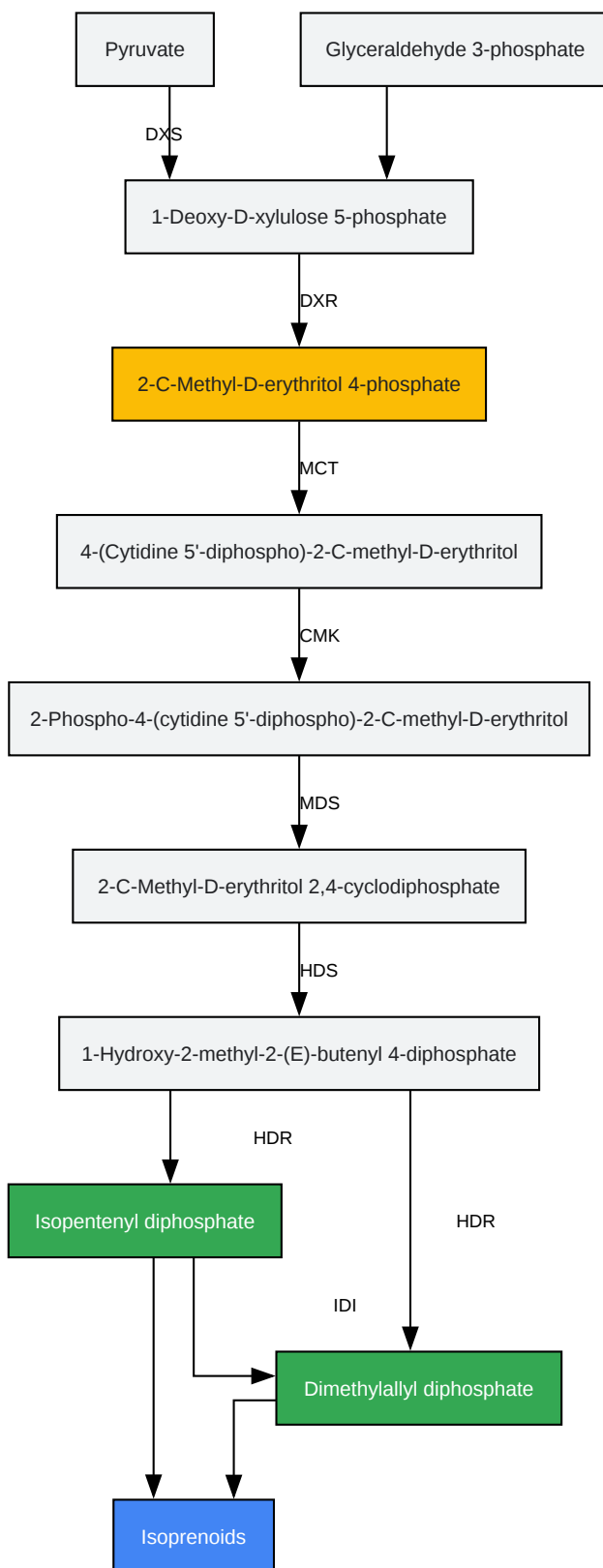
## Physical and Chemical Properties

Understanding the physical and chemical properties of **D-erythritol 4-phosphate** is essential for its proper handling and use in experiments.

Property	Value
Molecular Formula	C <sub>4</sub> H <sub>11</sub> O <sub>7</sub> P
Molecular Weight	202.10 g/mol
Appearance	Solid
Solubility	Soluble in water

## 2-C-methyl-D-erythritol 4-phosphate (MEP) Pathway

**D-erythritol 4-phosphate** is a key intermediate in the 2-C-methyl-D-erythritol 4-phosphate (MEP) pathway, an essential metabolic route for the biosynthesis of isoprenoids in many bacteria, protozoa, and plants.



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## References

- 1. [crispmaastricht.nl](http://crispmaastricht.nl) [[crispmaastricht.nl](http://crispmaastricht.nl)]
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